

Solubility Profile of 6-cis-Octadecenol in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-cis-Octadecenol, also known as petroselinyl alcohol, is a monounsaturated fatty alcohol with significant potential in various scientific and industrial applications, including as a precursor in chemical synthesis, a component in cosmetic formulations, and a subject of study in lipid chemistry. A thorough understanding of its solubility in different organic solvents is crucial for its effective handling, formulation, and application. This technical guide provides a comprehensive overview of the solubility of 6-cis-Octadecenol, including quantitative data (where available for structurally similar analogs), detailed experimental protocols for solubility determination, and a logical workflow for these procedures.

Quantitative Solubility Data

Direct quantitative solubility data for 6-cis-Octadecenol is not readily available in published literature. However, data for its close structural isomer, oleyl alcohol (cis-9-octadecen-1-ol), provides a valuable and reliable proxy due to their identical molecular formula (C18H36O) and similar physical properties.



Solvent	Chemical Formula	Solubility (at approx. 20-25°C)	Citation
Ethanol	C2H5OH	Approximately 30 mg/mL	[1]
Dimethyl Sulfoxide (DMSO)	(CH₃)₂SO	Approximately 30 mg/mL	[1]
Dimethylformamide (DMF)	(CH₃)₂NC(O)H	Approximately 30 mg/mL	[1]
Ether (Diethyl Ether)	(C2H5)2O	Soluble	[2]
Chloroform	CHCl₃	Soluble	[2]
Carbon Tetrachloride	CCl4	Slightly Soluble	[3]
Water	H ₂ O	Insoluble	[2]

Note: "Soluble" indicates that the substance dissolves freely, but a precise quantitative value was not specified in the cited source. "Slightly soluble" suggests a lower degree of solubility, and "insoluble" indicates negligible solubility.

Experimental Protocols for Solubility Determination

The following section outlines a detailed gravimetric method for determining the solubility of a fatty alcohol like 6-cis-Octadecenol in an organic solvent. This method is based on the principle of creating a saturated solution and then determining the mass of the dissolved solute.

Principle

A saturated solution is prepared by adding an excess of the solute (6-cis-Octadecenol) to a known volume of the solvent and allowing it to reach equilibrium at a constant temperature. A known volume of the supernatant (the clear, saturated solution) is then carefully separated, and the solvent is evaporated. The mass of the remaining solute is measured, and from this, the solubility can be calculated.

Materials and Equipment



- 6-cis-Octadecenol
- Selected organic solvents (e.g., ethanol, chloroform, hexane)
- Analytical balance (accurate to ±0.0001 g)
- Vials or flasks with airtight seals
- Constant temperature shaker bath or incubator
- Micropipettes or volumetric pipettes
- Pre-weighed evaporation dishes or vials
- Source of inert gas (e.g., nitrogen) for solvent evaporation
- Fume hood

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of 6-cis-Octadecenol to a series of vials, each containing a known volume (e.g., 5 mL) of the desired organic solvent. The excess solid should be clearly visible.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25°C).
 - Allow the solutions to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation.
- Sample Withdrawal:
 - After equilibration, stop the agitation and allow the excess solid to settle at the bottom of the vials for at least 2 hours, maintaining the constant temperature.

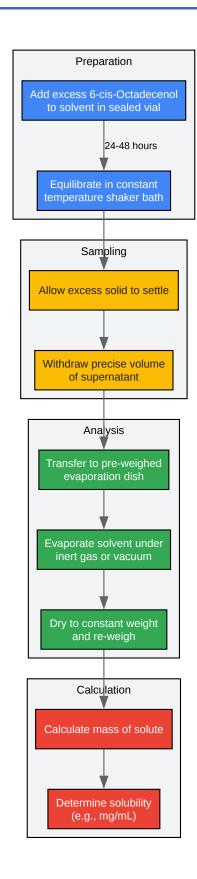


- Carefully withdraw a precise volume (e.g., 1 mL) of the clear supernatant using a prewarmed (to the equilibration temperature) pipette. Avoid disturbing the undissolved solid.
- Gravimetric Analysis:
 - Transfer the withdrawn aliquot into a pre-weighed evaporation dish.
 - Place the evaporation dish in a fume hood and evaporate the solvent using a gentle stream of nitrogen gas or by placing it in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the solute.
 - Once the solvent is completely evaporated, place the dish in a desiccator to cool to room temperature.
 - Weigh the evaporation dish containing the dried solute on an analytical balance.
 - Repeat the drying and weighing steps until a constant weight is achieved.
- · Calculation of Solubility:
 - Calculate the mass of the dissolved 6-cis-Octadecenol by subtracting the initial weight of the empty evaporation dish from the final constant weight.
 - Express the solubility in the desired units, for example:
 - mg/mL: (Mass of solute in mg) / (Volume of aliquot in mL)
 - g/100 mL: [(Mass of solute in g) / (Volume of aliquot in mL)] * 100

Visualizations

Experimental Workflow for Solubility Determination



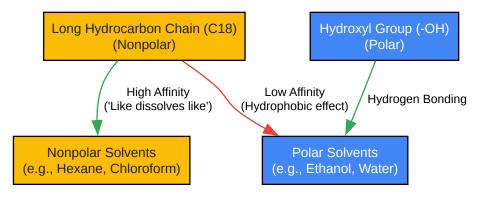


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Caption: Gravimetric method workflow for solubility determination.



Logical Relationship of Solubility



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Caption: Factors influencing the solubility of 6-cis-Octadecenol.

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